

Essential Safety and Operational Guide for Handling CAY10581

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Compound of Interest

Compound Name: CAY10581

Cat. No.: B15579387

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For Immediate Use by Laboratory Personnel: This document provides critical safety and handling information for **CAY10581**, a potent inhibitor of indoleamine 2,3-dioxygenase. Adherence to these guidelines is essential to ensure personal safety and proper experimental conduct.

Personal Protective Equipment (PPE)

All personnel handling **CAY10581** must use the following personal protective equipment. The specific recommendations are detailed in the safety data sheet provided by the manufacturer.

PPE Category	Item	Specification
Eye/Face Protection	Safety Glasses/Goggles	Must be worn at all times to protect against splashes.
Hand Protection	Gloves	Compatible chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Laboratory Coat	To prevent skin contact.
Respiratory Protection	Not required under normal use	Use a NIOSH-approved respirator if ventilation is inadequate.

Handling and Storage Protocols

Handling:

- **Avoid Contact:** Take all necessary precautions to avoid direct contact with skin and eyes.
- **Ventilation:** Handle in a well-ventilated area, preferably in a chemical fume hood.
- **Aerosol Prevention:** Avoid actions that could lead to the generation of dust or aerosols.

Storage:

- **Temperature:** Store at -20°C as recommended for maintaining chemical stability.[\[1\]](#)
- **Container:** Keep the container tightly closed and in a dry, well-ventilated place.

Disposal Plan

Proper disposal of **CAY10581** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Categorization:

- **Solid Waste:** Unused **CAY10581** and any grossly contaminated disposable labware (e.g., weighing paper, pipette tips) should be collected in a designated, sealed container.

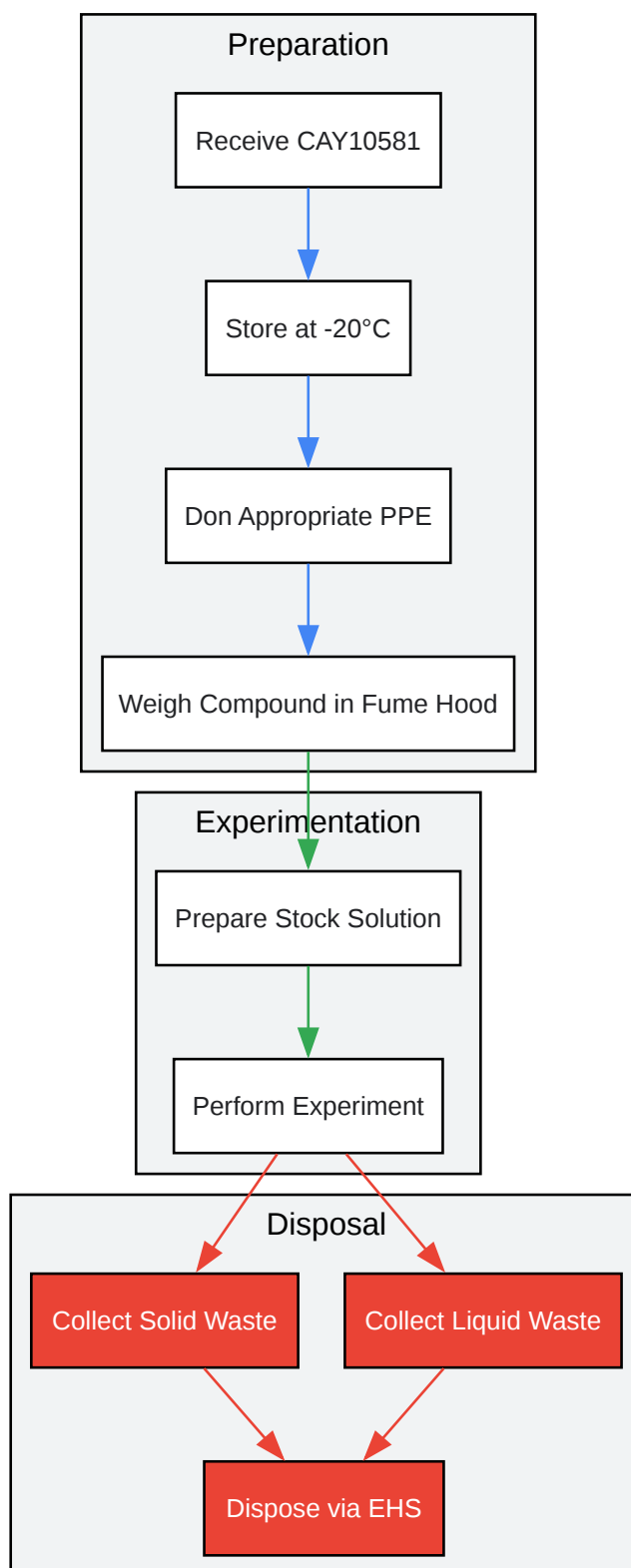
- Liquid Waste: Solutions containing **CAY10581** should be collected in a labeled, sealed, and appropriate waste container. Do not mix with other solvent waste streams unless compatible.
- Contaminated PPE: Used gloves, lab coats, and other PPE should be disposed of as hazardous waste in accordance with institutional guidelines.

Disposal Procedure:

- Segregate: Keep **CAY10581** waste separate from other laboratory waste.
- Label: Clearly label all waste containers with "Hazardous Waste" and the chemical name "**CAY10581**".
- Consult: Follow all institutional and local regulations for hazardous chemical waste disposal. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on collection and disposal procedures.

Experimental Workflow Diagram

The following diagram outlines the standard operational workflow for handling **CAY10581** from receipt to disposal.



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Caption: Workflow for safe handling of **CAY10581**.

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References

- 1. CAY10581 | CAS 1018340-07-2 | TargetMol | Biomol.com [[biomol.com](https://www.biomol.com)]
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